

In-Depth Technical Guide: 1,7-Diepi-8,15-cedranediol

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Compound of Interest

Compound Name: 1,7-Diepi-8,15-cedranediol

Cat. No.: B1162594

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CAS Number: 40768-81-8

Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on **1,7-Diepi-8,15-cedranediol**. Detailed experimental protocols, extensive quantitative biological data, and complete signaling pathway elucidations are not readily available in the public domain. Further primary research would be required to generate this level of detailed technical information.

Introduction

1,7-Diepi-8,15-cedranediol is a naturally occurring sesquiterpenoid diol. Sesquiterpenoids are a class of terpenes that consist of three isoprene units and are known for their diverse and potent biological activities. This compound is found in the essential oil of various coniferous trees, most notably *Platycladus orientalis* (L.) Franco (also known as *Thuja orientalis*), a member of the Cupressaceae family. Its chemical structure is based on the cedrane skeleton.

While research on this specific isomer is limited, related cedrane sesquiterpenoids have garnered interest for their potential pharmacological and other useful properties. This guide aims to consolidate the existing technical data on **1,7-Diepi-8,15-cedranediol**.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **1,7-Diepi-8,15-cedranediol** is presented in Table 1. This data is primarily sourced from chemical supplier databases and general chemical information repositories.

Property	Value	Source
CAS Number	40768-81-8	N/A
Molecular Formula	C ₁₅ H ₂₆ O ₂	N/A
Molecular Weight	238.37 g/mol	N/A
IUPAC Name	(1S,2R,3R,5R,7S,8S)-3,8,9,9-tetramethyl-tricyclo[6.2.1.0 ^{2,7}]undecane-3,5-diol	N/A
Synonyms	1,7-Diepi-8,15-cedranediol	N/A
Class	Sesquiterpenoid, Cedrane Diol	N/A
Natural Source	Platycladus orientalis (Oriental Thuja), Cedarwood Oil	N/A

Biological Activity and Potential Applications

Detailed quantitative studies on the biological activity of **1,7-Diepi-8,15-cedranediol** are scarce in publicly available literature. However, based on the activities of related compounds and extracts from its natural source, several potential applications can be inferred.

Anti-inflammatory Activity

Extracts from *Platycladus orientalis* have been shown to possess anti-inflammatory properties. For instance, some studies have demonstrated that compounds isolated from the leaves of this plant can inhibit the production of nitric oxide (NO) and tumor necrosis factor-alpha (TNF-α), key mediators in inflammatory processes. While specific data for **1,7-Diepi-8,15-cedranediol** is not available, it is plausible that as a constituent of these extracts, it may contribute to the overall anti-inflammatory effect. Further investigation is required to isolate this compound and assess its individual activity.

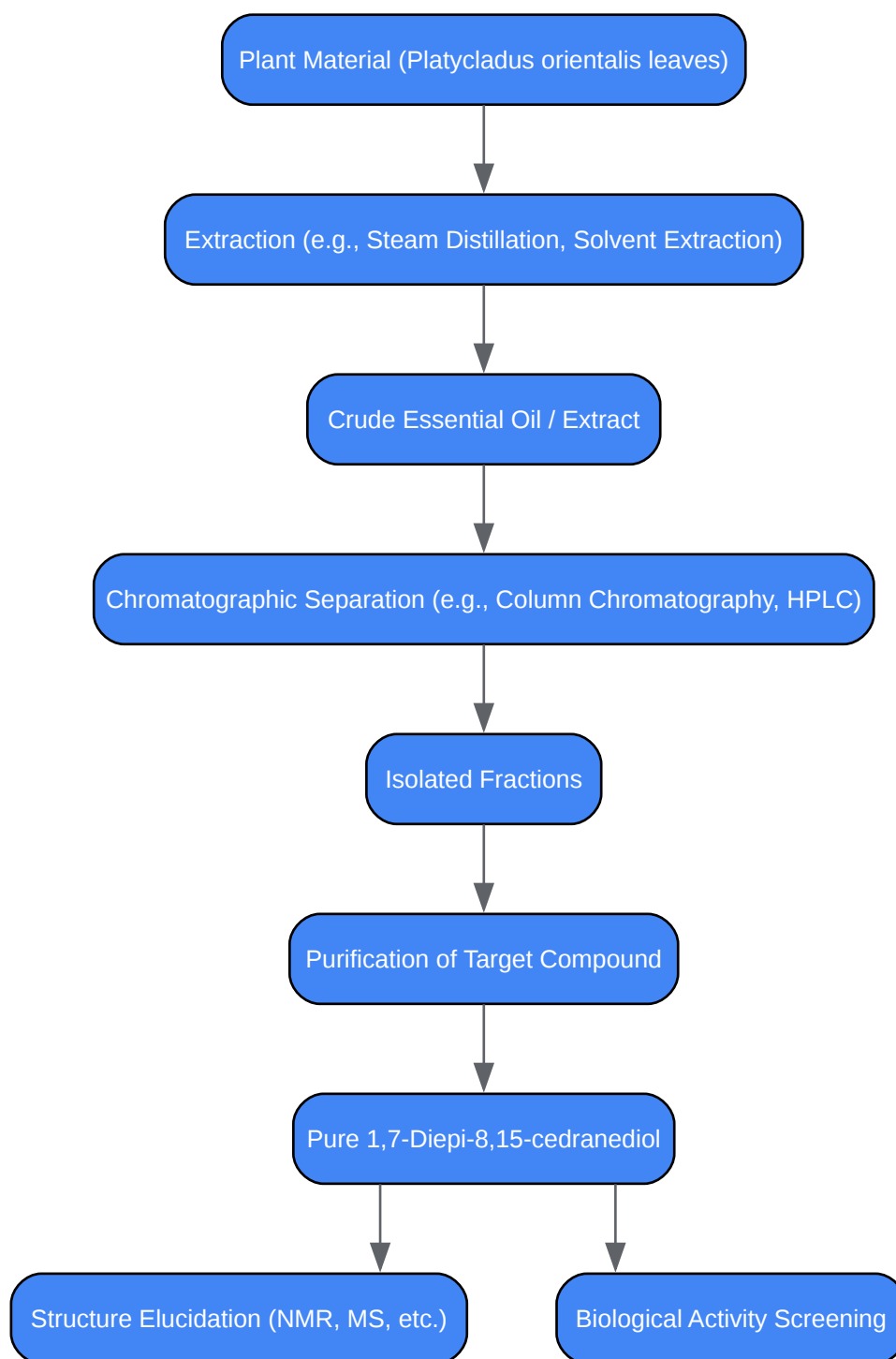
Insect Repellent Activity

Some sources suggest that **1,7-Diepi-8,15-cedranediol** may act as an environmentally friendly insect repellent. This is attributed to its potential interaction with insect olfactory receptors, a common mechanism for many terpenoid-based repellents. However, quantitative data on its efficacy against specific insect species is not currently available.

Experimental Information (General)

Specific, detailed experimental protocols for the isolation, purification, or synthesis of **1,7-Diepi-8,15-cedranediol** are not described in the readily available scientific literature. However, general methods for the extraction of essential oils from *Platycladus orientalis* can be found and would represent the initial step in obtaining this compound.

A general workflow for the isolation and characterization of terpenoids from a plant source is depicted below.

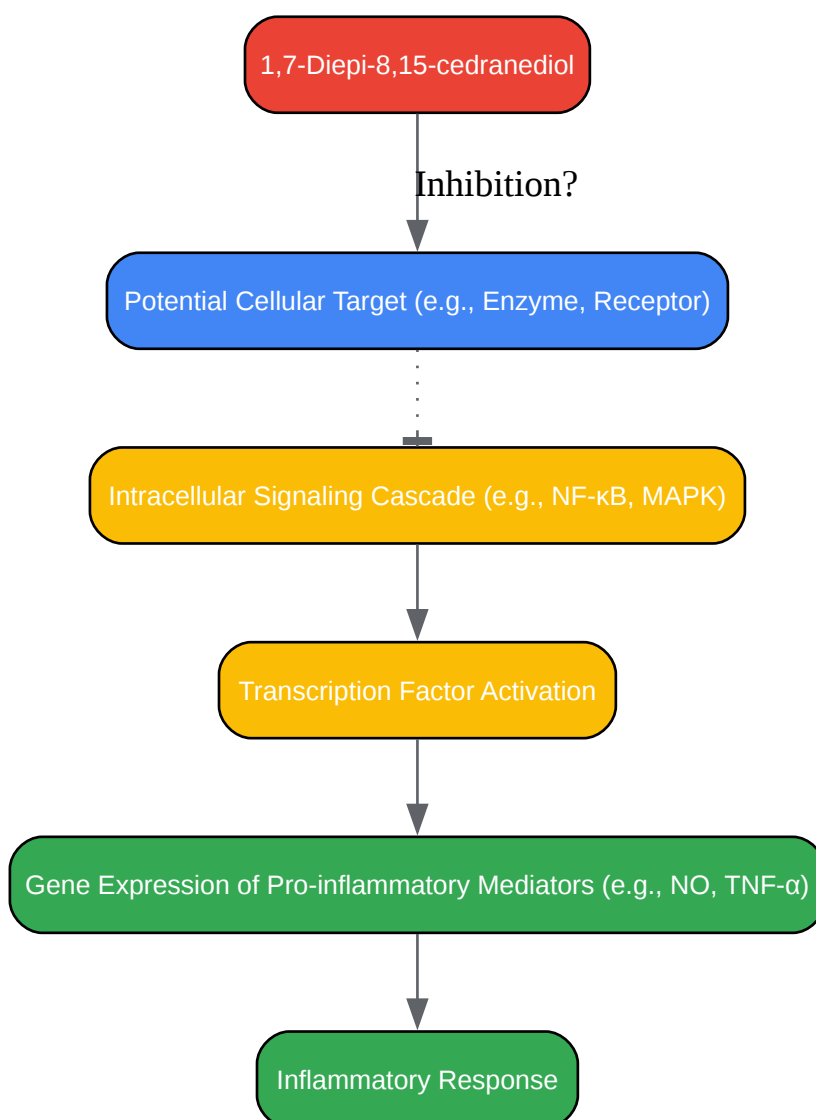


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Caption: Generalized workflow for the isolation and analysis of natural products.

Signaling Pathways

There is currently no information available in the scientific literature regarding the specific signaling pathways modulated by **1,7-Diepi-8,15-cedranediol**. To elucidate its mechanism of action, particularly concerning its potential anti-inflammatory effects, further research would be necessary. A hypothetical signaling pathway that could be investigated based on the known anti-inflammatory activity of other terpenoids is illustrated below.



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Caption: Hypothetical anti-inflammatory signaling pathway for investigation.

Conclusion and Future Directions

1,7-Diepi-8,15-cedranediol is a cedrane sesquiterpenoid with limited characterization in the public domain. While its presence in *Platycladus orientalis* suggests potential biological activities, including anti-inflammatory and insect repellent effects, there is a clear need for further research.

Future studies should focus on:

- **Isolation and Purification:** Development of a robust and scalable protocol for the isolation of **1,7-Diepi-8,15-cedranediol** from its natural sources.
- **Spectroscopic Analysis:** Full characterization using modern spectroscopic techniques (1D and 2D NMR, HRMS, IR, etc.) to confirm its structure and stereochemistry.
- **Biological Screening:** Quantitative assessment of its biological activities through a battery of in vitro and in vivo assays.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways involved in its biological effects.
- **Synthesis:** Development of a synthetic route to enable the production of larger quantities for extensive biological evaluation and potential derivatization.

Such research will be crucial to unlock the full potential of **1,7-Diepi-8,15-cedranediol** for applications in the pharmaceutical and other industries.

- To cite this document: BenchChem. [In-Depth Technical Guide: 1,7-Diepi-8,15-cedranediol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1162594#1-7-diepi-8-15-cedranediol-cas-number-40768-81-8\]](https://www.benchchem.com/product/b1162594#1-7-diepi-8-15-cedranediol-cas-number-40768-81-8)

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